

Technical Note: Determination of Bromazolam-d5 Molecular Weight

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Compound of Interest

Compound Name: Bromazolam-d5

Cat. No.: B10829101

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For: Researchers, Scientists, and Drug Development Professionals Subject: Molecular Weight and Formula of **Bromazolam-d5**

Introduction

Bromazolam-d5 is the deuterated analog of Bromazolam, a triazolobenzodiazepine. In quantitative analysis, particularly in studies utilizing gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS), deuterated standards like **Bromazolam-d5** are essential. They serve as internal standards, enabling precise and accurate quantification of the target analyte due to their near-identical chemical and physical properties to the non-deuterated form, with a key difference in mass that is distinguishable by a mass spectrometer.

Molecular Structure and Formula

The systematic IUPAC name for **Bromazolam-d5** is 8-bromo-1-methyl-6-(2,3,4,5,6-pentadeuteriophenyl)-4H-[1][2]triazolo[4,3-a][1][2]benzodiazepine.[1][3] The deuterium atoms are located on the phenyl ring.

The molecular formula for Bromazolam is $C_{17}H_{13}BrN_4$. [1][4][5] In **Bromazolam-d5**, five hydrogen atoms (H) on the phenyl group are substituted with five deuterium atoms (D). This results in the molecular formula $C_{17}H_8D_5BrN_4$. [6][7]

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic masses of each constituent atom in the molecular formula.

- Atomic Masses Used:
 - Carbon (C): ~12.011 amu
 - Hydrogen (H): ~1.008 amu
 - Deuterium (D): ~2.014 amu[2][8][9]
 - Bromine (Br): ~79.904 amu
 - Nitrogen (N): ~14.007 amu
- Calculation:
 - $(17 \times \text{C}) + (8 \times \text{H}) + (5 \times \text{D}) + (1 \times \text{Br}) + (4 \times \text{N})$
 - $(17 \times 12.011) + (8 \times 1.008) + (5 \times 2.014) + (1 \times 79.904) + (4 \times 14.007)$
 - $204.187 + 8.064 + 10.070 + 79.904 + 56.028 = 358.253 \text{ amu}$

This calculated value aligns with the formula weight provided by chemical suppliers.[3]

Quantitative Data Summary

For clarity and ease of comparison, the molecular properties of Bromazolam and its deuterated analog are presented below.

Compound	Molecular Formula	Molecular Weight (g/mol)
Bromazolam	$\text{C}_{17}\text{H}_{13}\text{BrN}_4$	353.22[4][5]
Bromazolam-d5	$\text{C}_{17}\text{H}_8\text{D}_5\text{BrN}_4$	~358.2 to 358.3[6][7]

Note: The slight variation in reported molecular weights (e.g., 358.2, 358.25, 358.3) can be attributed to the use of different isotopic atomic mass values in the calculation.

Methodologies and Visualizations

The determination of a compound's molecular weight is a fundamental calculation based on its established molecular formula. As such, experimental protocols for its determination are not applicable in this context. Similarly, signaling pathways or experimental workflows are not relevant to this specific physicochemical property.

For researchers interested in the application of this compound, a logical workflow for its use as an internal standard in a quantitative assay is depicted below.

Caption: Workflow for quantitative analysis using an internal standard.

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